

trans-Stilbene-D12 molecular weight and formula

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Compound of Interest

Compound Name: trans-Stilbene-D12

Cat. No.: B578957

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In-Depth Technical Guide: trans-Stilbene-D12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and applications of **trans-Stilbene-D12**, a deuterated analogue of trans-stilbene. This compound is of significant interest for its use as an internal standard in quantitative analysis and as a scintillator for fast neutron detection.

Core Molecular Data

trans-Stilbene-D12 is a stable, isotopically labeled form of trans-stilbene where all twelve hydrogen atoms have been replaced by deuterium. This substitution results in a significant increase in molecular weight, which is crucial for its application as an internal standard in mass spectrometry-based quantification.

Quantitative Data Summary



Property	Value
Chemical Formula	C14D12
Molecular Weight	192.32 g/mol [1][2][3]
CAS Number	16341-52-9[1]
Isotopic Purity	≥98 atom % D
Chemical Purity	≥98%[4]
IUPAC Name	1,2,3,4,5-pentadeuterio-6-[(E)-1,2-dideuterio-2-(2,3,4,5,6-pentadeuteriophenyl)ethenyl]benzene

Experimental Protocols Synthesis of trans-Stilbene-D12

The synthesis of **trans-Stilbene-D12** can be achieved via a Wittig reaction, a widely used method for forming carbon-carbon double bonds.[5] A general procedure is outlined below:

- Preparation of the Phosphonium Salt: A deuterated benzyl halide (e.g., benzyl-d7 bromide) is reacted with triphenylphosphine in an appropriate solvent (e.g., toluene) to form the corresponding deuterated benzyltriphenylphosphonium halide.
- Ylide Formation: The phosphonium salt is then deprotonated using a strong base, such as nbutyllithium, in an anhydrous solvent like tetrahydrofuran (THF) under an inert atmosphere to form the phosphorus ylide.
- Wittig Reaction: The deuterated ylide is reacted with a deuterated benzaldehyde (e.g., benzaldehyde-d6). The reaction mixture is typically stirred at room temperature and then refluxed to ensure completion.
- Purification: The resulting trans-Stilbene-D12 is isolated and purified from the reaction
 mixture, often alongside the cis-isomer and triphenylphosphine oxide byproduct. Purification
 is commonly achieved through techniques such as flash column chromatography or
 recrystallization.



A specific synthesis of deuterated stilbene has been reported using a styrene metathesis reaction with a Grubbs' catalyst, starting from commercially available deuterated styrene.[1]

Application in Fast Neutron Detection

trans-Stilbene-D12 single crystals are utilized as scintillators for fast neutron detection and spectroscopy.[1][4][6] The replacement of hydrogen with deuterium alters the scintillator's response to neutron interactions, enabling the determination of neutron energy without the need for time-of-flight measurements.[2][3][4][6]

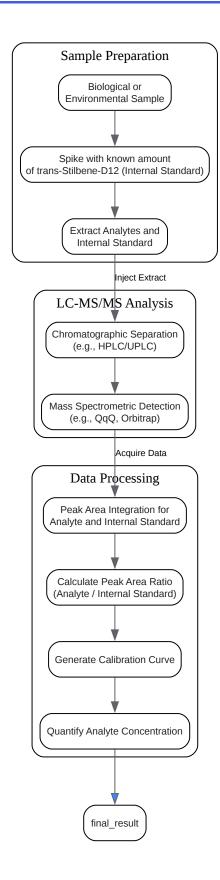
A typical experimental setup involves:

- Crystal Preparation: A high-quality single crystal of trans-Stilbene-D12 is grown from a solution.[1]
- Detector Assembly: The crystal is coupled to a light-sensing device, such as a photomultiplier tube (PMT).
- Irradiation: The detector is exposed to a source of fast neutrons.
- Signal Acquisition: The interaction of neutrons with the deuterated crystal produces scintillations (flashes of light), which are detected by the PMT and converted into electrical pulses.
- Pulse Shape Discrimination (PSD): The shape of the electrical pulses is analyzed to distinguish between neutron-induced events and gamma-ray interactions.[3]
- Energy Spectrum Unfolding: The light output spectrum from the neutron events is then "unfolded" to determine the energy spectrum of the incident neutrons.[2][3]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for using **trans-Stilbene-D12** as an internal standard in a quantitative mass spectrometry experiment.





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Caption: Workflow for quantitative analysis using trans-Stilbene-D12 as an internal standard.



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References

- 1. osti.gov [osti.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
- 4. experts.illinois.edu [experts.illinois.edu]
- 5. refubium.fu-berlin.de [refubium.fu-berlin.de]
- 6. researchgate.net [researchgate.net]
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